

# Personal protective equipment for handling 3,4-Difluorophenylacetic acid

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## Compound of Interest

Compound Name: 3,4-Difluorophenylacetic acid

Cat. No.: B1199359

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## Essential Safety and Handling Guide for 3,4-Difluorophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal protocols for **3,4-Difluorophenylacetic acid**, ensuring the protection of laboratory personnel and the environment. Adherence to these procedures is vital for safe and compliant research operations.

## Hazard Identification and Personal Protective Equipment (PPE)

**3,4-Difluorophenylacetic acid** is a corrosive solid that can cause significant irritation upon contact. The primary hazards are summarized below, along with the necessary personal protective equipment to mitigate these risks.

Hazard Summary:

| Hazard Classification   | GHS Hazard Statement                          |
|---|---|
| Skin Corrosion/Irritation (Category 2)  | H315: Causes skin irritation.[1][2]           |
| Serious Eye Damage/Eye Irritation (Category 2A)   | H319: Causes serious eye irritation.[1][2]    |
| Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation | H335: May cause respiratory irritation.[1][2] |

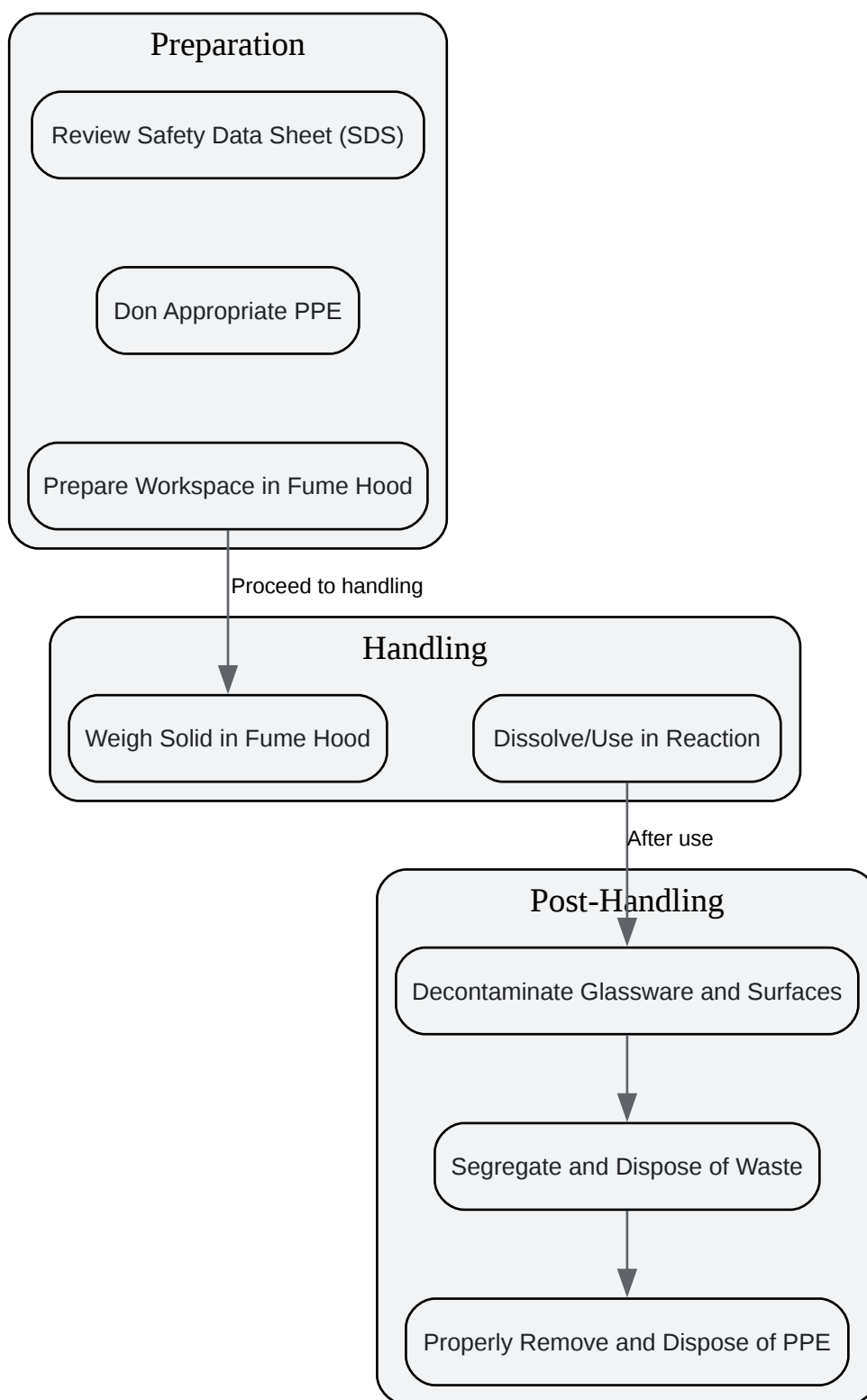
#### Recommended Personal Protective Equipment (PPE):

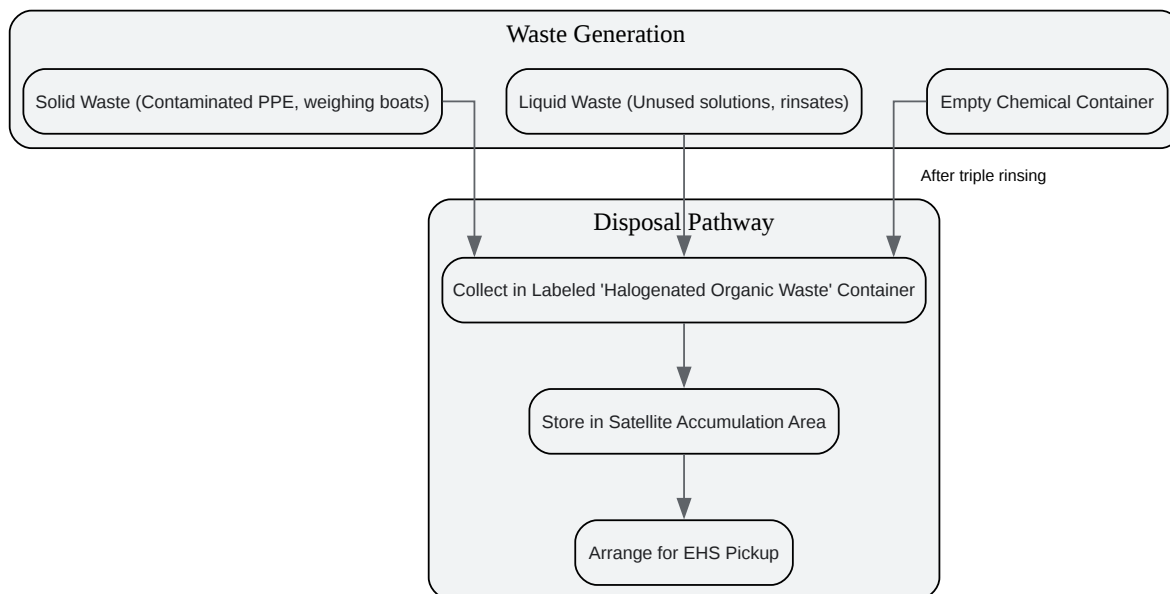
| Protection Type         | Specific PPE   | Key Considerations  |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles and a face shield                      | A face shield must be used in conjunction with goggles, especially when there is a risk of splashing or dust generation.[3] |
| Hand Protection         | Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber) | Inspect gloves for any damage before use and remove them immediately if contaminated.[3][4]                                 |
| Body Protection         | Laboratory coat or chemical-resistant apron                    | Ensure clothing provides full coverage of the arms.[3][4]   |
| Respiratory Protection  | NIOSH-approved respirator                                      | To be used if handling outside of a chemical fume hood or if dust generation is likely.[5]                                  |
| Foot Protection         | Closed-toe shoes   | Shoes should be made of a material that resists chemical penetration.[6]  |

## Operational Plan for Safe Handling

A systematic approach to handling **3,4-Difluorophenylacetic acid** is crucial to minimize exposure and prevent accidents. The following workflow outlines the key steps for safe

handling in a laboratory setting.





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